

Application Notes and Protocols for Developing Selective ERAP1 Inhibitors

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Compound of Interest

Compound Name: *ERAP1 modulator-1*

Cat. No.: *B15576349*

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Introduction

Endoplasmic Reticulum Aminopeptidase 1 (ERAP1) and Endoplasmic Reticulum Aminopeptidase 2 (ERAP2) are critical enzymes in the antigen processing and presentation pathway.[1] They are zinc metallopeptidases located in the endoplasmic reticulum that trim peptide precursors to the optimal length for loading onto Major Histocompatibility Complex (MHC) class I molecules.[2][3] These peptide-MHC I complexes are then presented on the cell surface for surveillance by cytotoxic T lymphocytes. Given their crucial role in shaping the immunopeptidome, ERAP1 and ERAP2 have emerged as promising therapeutic targets for modulating immune responses in cancer and autoimmune diseases.[1][4]

Developing inhibitors that selectively target ERAP1 over the closely related ERAP2 is a key challenge due to the high degree of homology in their active sites.[5] Selective ERAP1 inhibition can alter the repertoire of presented antigens, potentially enhancing anti-tumor immunity or dampening autoimmune responses.[4] These application notes provide an overview of selective ERAP1 inhibitors, detailed protocols for their evaluation, and diagrams of the relevant biological pathways and experimental workflows.

Data Presentation: Selective ERAP1 Inhibitors

The following table summarizes the inhibitory potency and selectivity of recently developed small molecule inhibitors of ERAP1. The data is compiled from high-throughput screening and subsequent optimization studies.[\[6\]](#)[\[7\]](#)

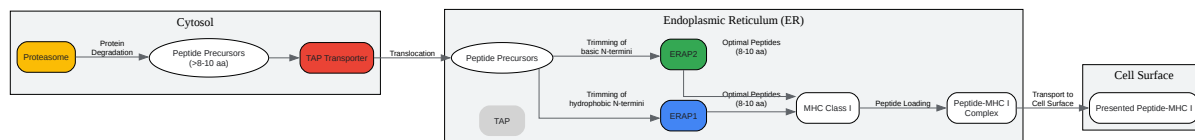
Compound ID	ERAP1 IC50 (μM)	ERAP2 IC50 (μM)	IRAP IC50 (μM)	Selectivity (ERAP2/ERAP1)	Mechanism of Action	Reference
Compound 1	9.2	> 200	> 200	> 21.7	Competitive	[6]
Compound 2	5.7	> 200	> 200	> 35.1	Competitive	[6]
Compound 3	5.3 (peptide substrate)	> 200	> 200	> 37.7	Allosteric/Competitive	[6] [7]
GRWD5769	Potent (nM range)	Highly Selective	-	> 100-fold	Not Specified	[4]

Note: IC50 values represent the concentration of the inhibitor required to reduce the enzymatic activity by 50%. A higher selectivity ratio indicates greater selectivity for ERAP1 over ERAP2. IRAP (Insulin-Regulated Aminopeptidase) is another homologous aminopeptidase often used for selectivity profiling.[\[5\]](#)

Signaling Pathway and Experimental Workflow

Antigen Presentation Pathway via ERAP1 and ERAP2

The following diagram illustrates the role of ERAP1 and ERAP2 in the MHC class I antigen presentation pathway.

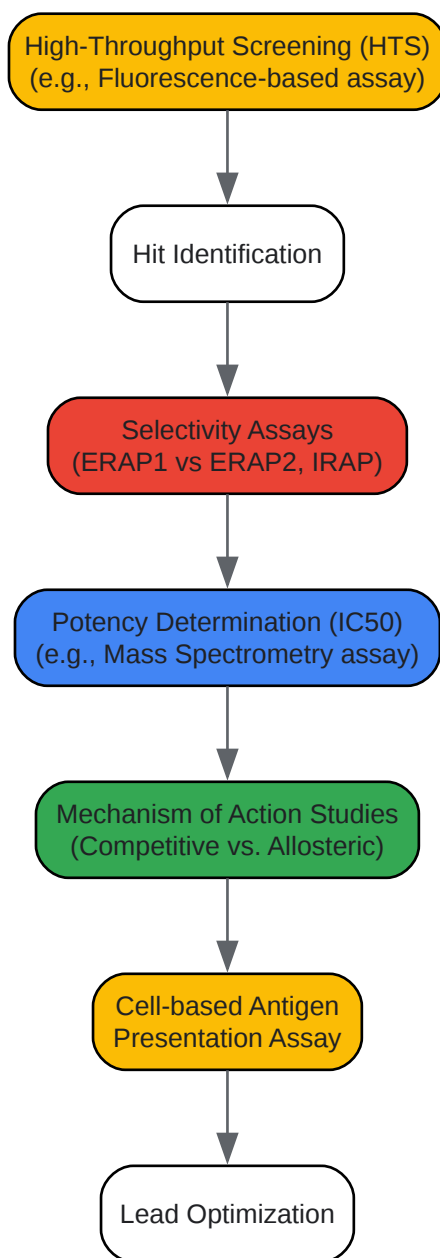


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Caption: Role of ERAP1 and ERAP2 in antigen processing and presentation.

Experimental Workflow for Selective ERAP1 Inhibitor Development

This diagram outlines a typical workflow for the discovery and characterization of selective ERAP1 inhibitors.



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- To cite this document: BenchChem. [Application Notes and Protocols for Developing Selective ERAP1 Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15576349/docs#application-notes-and-protocols-for-developing-selective-erap1-inhibitors>]

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